

An In-depth Technical Guide to the Chemical Properties of 2-(Bromomethyl)thiolane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Bromomethyl)thiolane

Cat. No.: B15323513

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-(Bromomethyl)thiolane, also known as 2-(bromomethyl)tetrahydrothiophene, is a saturated heterocyclic compound with potential applications as a building block in organic synthesis, particularly in the development of novel pharmaceutical agents and other functionalized materials. Its structure, featuring a reactive bromomethyl group attached to a thiolane ring, makes it a versatile intermediate for introducing the tetrahydrothiophene moiety into larger molecules. This guide provides a summary of its known chemical properties, a detailed hypothetical protocol for its synthesis, and an overview of its expected chemical reactivity.

Chemical Properties

Quantitative data for **2-(Bromomethyl)thiolane** is not extensively reported in publicly available literature. The following table summarizes the fundamental chemical identifiers for this compound.^[1]

Property	Value	Source
CAS Number	53310-35-3	[1]
Molecular Formula	C ₅ H ₉ BrS	[1]
Molecular Weight	181.10 g/mol	[1]
IUPAC Name	2-(bromomethyl)thiolane	[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	

Synthesis of 2-(Bromomethyl)thiolane

A plausible and commonly employed method for the synthesis of **2-(bromomethyl)thiolane** would involve the bromination of the corresponding primary alcohol, (tetrahydrothiophen-2-yl)methanol. This transformation can be efficiently achieved using phosphorus tribromide (PBr₃).

Proposed Experimental Protocol: Synthesis from (Tetrahydrothiophen-2-yl)methanol

This protocol is a standard procedure for the conversion of primary alcohols to alkyl bromides.

Materials:

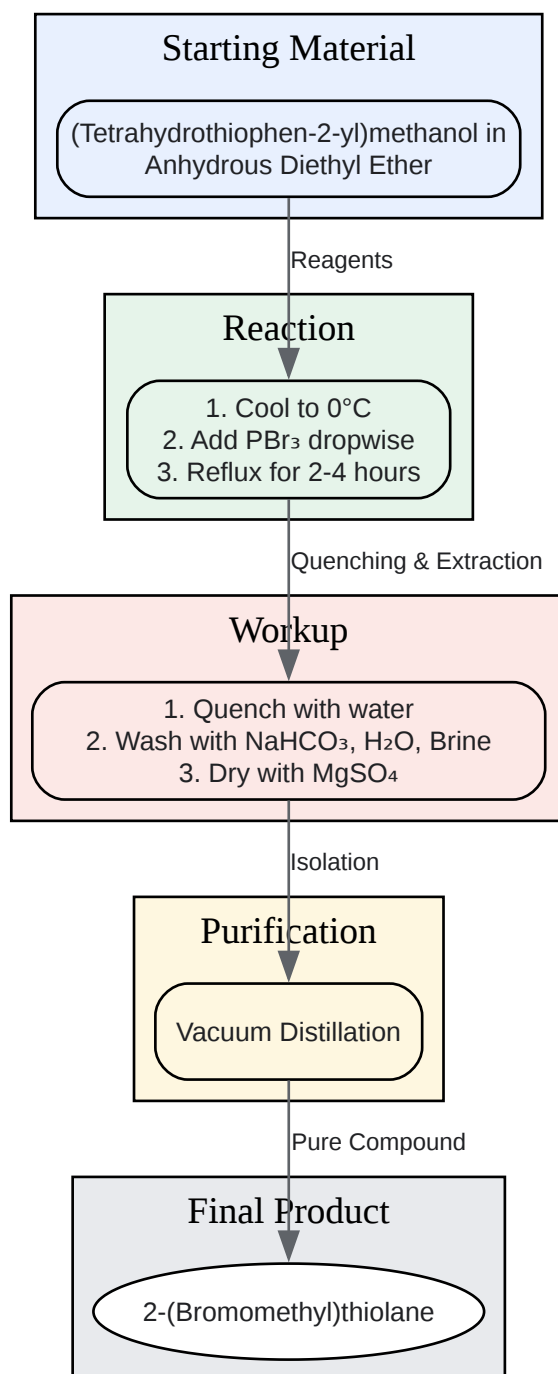
- (Tetrahydrothiophen-2-yl)methanol
- Phosphorus tribromide (PBr₃)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

- Anhydrous magnesium sulfate
- Round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve (tetrahydrothiophen-2-yl)methanol in anhydrous diethyl ether.
- Cool the solution in an ice bath with stirring.
- Slowly add phosphorus tribromide (1/3 molar equivalent) to the stirred solution via a dropping funnel over a period of 30-60 minutes, ensuring the internal temperature remains below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Gently reflux the mixture for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture back to 0 °C in an ice bath.
- Slowly and carefully quench the reaction by the dropwise addition of water.

- Transfer the mixture to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude **2-(bromomethyl)thiolane** can be purified by vacuum distillation.



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Caption: Synthetic workflow for **2-(Bromomethyl)thiolane**.

Chemical Reactivity

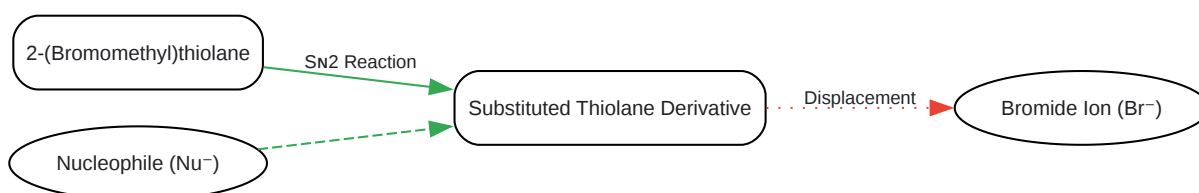
As a primary alkyl bromide, **2-(bromomethyl)thiolane** is anticipated to be a versatile substrate for nucleophilic substitution reactions. The carbon atom of the bromomethyl group is electrophilic and will readily react with a variety of nucleophiles, leading to the displacement of the bromide leaving group. This makes it a valuable intermediate for introducing the thiolane moiety into more complex molecular architectures.

Nucleophilic Substitution Reactions

The general reaction scheme involves the attack of a nucleophile (Nu^-) on the methylene carbon, resulting in the formation of a new carbon-nucleophile bond and the departure of the bromide ion.

Common nucleophiles that are expected to react with **2-(bromomethyl)thiolane** include:

- Amines (R-NH_2): to form secondary amines.
- Azides (N_3^-): to form organic azides, which can be further reduced to primary amines.
- Cyanides (CN^-): to form nitriles, which can be hydrolyzed to carboxylic acids.
- Thiolates (RS^-): to form thioethers.
- Alkoxides (RO^-): to form ethers.
- Carboxylates (RCOO^-): to form esters.



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Caption: General scheme for nucleophilic substitution.

Signaling Pathways and Biological Activity

There is no specific information available in the searched scientific literature regarding the involvement of **2-(bromomethyl)thiolane** in any signaling pathways or its specific biological activities. Its utility in drug development would primarily be as a synthetic intermediate to construct more complex molecules that may have biological targets.

Safety Information

Specific safety data for **2-(bromomethyl)thiolane** is not readily available. However, based on its structure as an alkyl bromide, it should be handled with caution in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Alkylating agents are often toxic and can be irritants.

Conclusion

2-(Bromomethyl)thiolane is a potentially useful, yet under-documented, chemical intermediate. While detailed experimental data on its physical properties are scarce, its synthesis can be reasonably achieved through standard organic chemistry methods. Its reactivity is predicted to be dominated by nucleophilic substitution, making it a valuable tool for the introduction of the thiolane functional group in the synthesis of novel compounds for pharmaceutical and materials science research. Further investigation into the specific properties and reactions of this compound is warranted to fully explore its synthetic potential.

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References

- 1. 2-(Bromomethyl)thiolane (53310-35-3) for sale [vulcanchem.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 2-(Bromomethyl)thiolane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15323513#2-bromomethyl-thiolane-chemical-properties]

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